

1-Nitrocyclohexene: A Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: 1-Nitrocyclohexene

Cat. No.: B1209902

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the hazards and safety precautions for **1-Nitrocyclohexene**. The following sections detail the chemical and physical properties, known hazards, handling and storage procedures, emergency protocols, and waste disposal of this compound, tailored for a scientific audience.

Chemical and Physical Properties

1-Nitrocyclohexene is an organic compound with the molecular formula C₆H₉NO₂.^{[1][2][3]} It is characterized by a nitro group attached to a cyclohexene ring and is typically a colorless to pale yellow liquid with a distinct odor.^[1] It is soluble in organic solvents with limited solubility in water.^[1] Due to the presence of a double bond and the electron-withdrawing nitro group, it is a reactive compound.^[1]

Table 1: Physical and Chemical Properties of **1-Nitrocyclohexene**

Property	Value	Source
Molecular Formula	C6H9NO2	[1] [2] [3] [4] [5]
Molecular Weight	127.14 g/mol	[1] [2] [4] [5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	66-68 °C at 1.5 mmHg	[4] [6]
Density	1.127 g/mL at 25 °C	[6]
Flash Point	79 °C (174.2 °F) - closed cup	
Refractive Index	n20/D 1.505	[6]
Storage Temperature	2-8°C	[6]

Hazard Identification and Classification

1-Nitrocyclohexene is considered a hazardous substance. The primary hazard identified is serious eye irritation.

Table 2: GHS Hazard Classification for **1-Nitrocyclohexene**

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	GHS07	Warning

(Source:[\[2\]](#)[\[4\]](#)[\[5\]](#))

Experimental Protocols: Safe Handling and Personal Protection

Adherence to strict safety protocols is mandatory when handling **1-Nitrocyclohexene** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
- Emergency Equipment: Emergency exits and a risk-elimination area should be clearly designated.[4] Eyewash stations and safety showers must be readily accessible.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye and Face Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are required.[4]
- Skin Protection:
 - Gloves: Chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 must be worn.[4] Gloves should be inspected for integrity before each use.
 - Protective Clothing: Wear fire/flame resistant and impervious clothing.[4] A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mists.[4]
- Wash hands thoroughly after handling.[4]
- Contaminated clothing should be removed and laundered before reuse.

Storage and Incompatibility

Proper storage of **1-Nitrocyclohexene** is crucial to maintain its stability and prevent hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] The recommended storage temperature is between 2-8°C.[6]
- Incompatible Materials: Store apart from foodstuff containers and incompatible materials.[4] While specific incompatibilities for **1-Nitrocyclohexene** are not detailed in the provided results, related compounds like nitroalkanes are incompatible with oxidizing agents and reducing agents.

Emergency Procedures

A clear and well-rehearsed emergency plan is essential for responding to incidents involving **1-Nitrocyclohexene**.

First-Aid Measures

Table 3: First-Aid Procedures for **1-Nitrocyclohexene** Exposure

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was inhaled. [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. [4]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [4]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
- Specific Hazards: The specific hazards arising from the chemical in a fire are not detailed, but combustion may produce hazardous gases.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[\[4\]](#) Use personal protective equipment, including chemical-impermeable gloves.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[\[4\]](#) Do not let the chemical enter drains.[\[4\]](#)

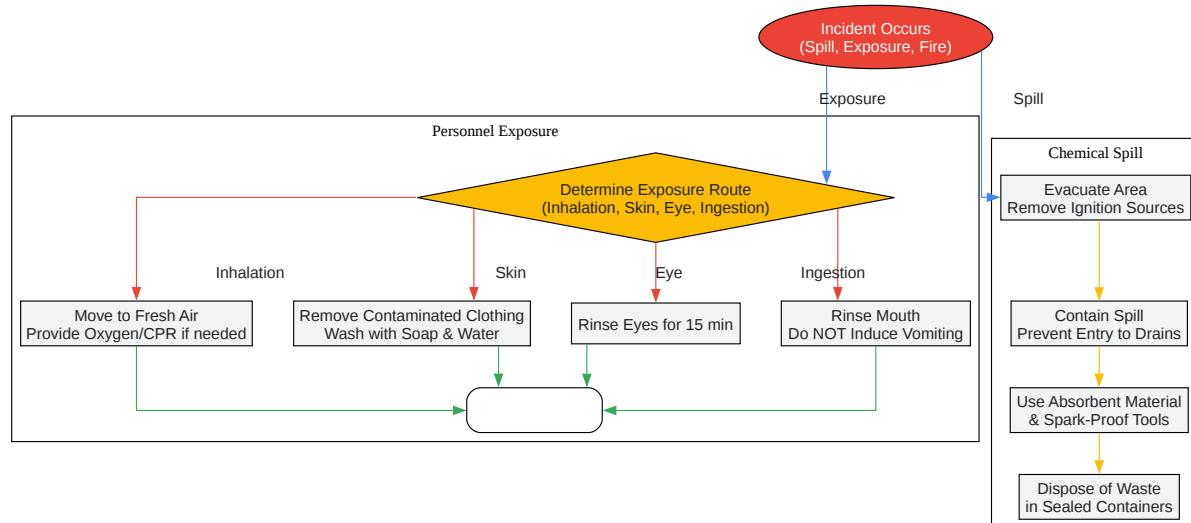
- Containment and Cleanup:
 - Ensure adequate ventilation and remove all sources of ignition.[4]
 - Evacuate personnel to safe areas and keep people away from and upwind of the spill.[4]
 - Use spark-proof tools and explosion-proof equipment.[4]
 - Collect the spillage and place it in a suitable, closed container for disposal.[4]

Disposal Considerations

- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4]
- Regulations: Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[4] Do not discharge to sewer systems.[4] Disposal must be in accordance with all applicable federal, state, and local regulations.

Visualized Workflows and Logical Relationships

The following diagrams illustrate the logical flow of actions for safe handling and emergency response.



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